

Ethyl 4-amino-1-piperidinecarboxylate: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Ethyl 4-amino-1-piperidinecarboxylate

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Ethyl 4-amino-1-piperidinecarboxylate is a key building block in medicinal chemistry, frequently utilized in the synthesis of a variety of pharmaceutical compounds. A thorough understanding of its solubility and stability is critical for its effective use in research and development, ensuring the integrity of synthetic processes and the quality of resulting molecules. This technical guide provides a comprehensive overview of the available data on the solubility and stability of **Ethyl 4-amino-1-piperidinecarboxylate**, supplemented with detailed experimental protocols for in-house evaluation.

Solubility Profile

The solubility of **Ethyl 4-amino-1-piperidinecarboxylate** is a crucial parameter for its handling, formulation, and reaction chemistry. Based on available data, the compound exhibits high polarity.

Quantitative Solubility Data

While exhaustive quantitative data across a wide range of solvents and temperatures is not readily available in public literature, the following table summarizes the existing information.

Solvent	Solubility	Temperature (°C)	Citation
Water	>500 g/L	20	[1][2][3]
Alcohols	Soluble	Not Specified	[1]
Chloroform	Slightly Soluble	Not Specified	[4]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Not Specified	[4]
Methanol	Slightly Soluble	Not Specified	[4]

Note: The term "Soluble" and "Slightly Soluble" are qualitative descriptors and experimental determination is recommended for precise applications.

Experimental Protocol for Solubility Determination

To ascertain the precise solubility of **Ethyl 4-amino-1-piperidinecarboxylate** in various solvents, the following isothermal equilibrium method is recommended.

Objective: To determine the solubility of **Ethyl 4-amino-1-piperidinecarboxylate** in a selection of solvents at a controlled temperature.

Materials:

- **Ethyl 4-amino-1-piperidinecarboxylate**
- Selected solvents (e.g., water, methanol, ethanol, isopropanol, acetonitrile, acetone, ethyl acetate, dichloromethane)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with screw caps
- Syringe filters (0.45 µm)

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system.

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Ethyl 4-amino-1-piperidinecarboxylate** to a series of vials, each containing a known volume of a different solvent.
 - Ensure there is undissolved solid material at the bottom of each vial to confirm saturation.
- Equilibration:
 - Securely cap the vials and place them in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
 - Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours), ensuring constant agitation to facilitate dissolution.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a 0.45 µm syringe filter into a clean, pre-weighed vial to remove any undissolved solids.
- Quantification:
 - Accurately weigh the filtered solution.
 - Dilute the filtered solution with a suitable solvent to a concentration within the calibration range of the analytical method (HPLC or GC).

- Analyze the diluted sample using a validated analytical method to determine the concentration of **Ethyl 4-amino-1-piperidinecarboxylate**.
- Calculation:
 - Calculate the solubility using the determined concentration and the dilution factor. Express the results in units such as g/L or mg/mL.

Stability Profile

Understanding the stability of **Ethyl 4-amino-1-piperidinecarboxylate** is essential for its proper storage, handling, and use in synthetic chemistry to avoid degradation and ensure the purity of downstream products.

Summary of Stability Information

The following table outlines the known stability characteristics of **Ethyl 4-amino-1-piperidinecarboxylate**.

Condition	Stability Profile	Citation
General Stability	Stable under normal temperatures and pressures.	[5]
Air Sensitivity	Sensitive to air; readily absorbs carbon dioxide from the air.	[3][5][6]
Recommended Storage	Store under an inert atmosphere (e.g., nitrogen or argon) at 2–8 °C.	[2][4]
Incompatibilities	Incompatible with strong oxidizing agents, strong reducing agents, strong acids, and strong bases.	[3][5]
Thermal Decomposition	Decomposition may produce nitrogen oxides, carbon monoxide, and carbon dioxide.	[5]
Physical Hazard	Classified as a combustible liquid.	[3]

Experimental Protocol for Forced Degradation Studies

Forced degradation studies are crucial for identifying potential degradation products and establishing the intrinsic stability of a compound. The following protocol outlines a standard approach for **Ethyl 4-amino-1-piperidinecarboxylate**.

Objective: To investigate the stability of **Ethyl 4-amino-1-piperidinecarboxylate** under various stress conditions and to identify potential degradation products.

Materials:

- **Ethyl 4-amino-1-piperidinecarboxylate**
- Hydrochloric acid (HCl)

- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Calibrated oven
- Photostability chamber
- Stability-indicating analytical method (e.g., a validated HPLC method capable of separating the parent compound from its degradation products).

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **Ethyl 4-amino-1-piperidinecarboxylate** in a suitable solvent (e.g., a mixture of acetonitrile and water).
- Acidic Hydrolysis:
 - Treat the stock solution with an appropriate concentration of HCl (e.g., 0.1 N HCl).
 - Keep the solution at room temperature or an elevated temperature (e.g., 60 °C) for a specified period.
 - Withdraw samples at various time points, neutralize with a base, and analyze by the stability-indicating method.
- Basic Hydrolysis:
 - Treat the stock solution with an appropriate concentration of NaOH (e.g., 0.1 N NaOH).
 - Follow the same procedure as for acidic hydrolysis, neutralizing with an acid before analysis.
- Oxidative Degradation:
 - Treat the stock solution with an appropriate concentration of H₂O₂ (e.g., 3% H₂O₂).
 - Keep the solution at room temperature and protected from light.

- Analyze samples at various time points.
- Thermal Degradation:
 - Expose a solid sample of **Ethyl 4-amino-1-piperidinecarboxylate** to elevated temperatures (e.g., 60 °C, 80 °C) in a calibrated oven.
 - Dissolve and analyze samples at various time points.
- Photolytic Degradation:
 - Expose a solution of the compound to light in a photostability chamber according to ICH Q1B guidelines.
 - Analyze samples at various time points and compare with a control sample kept in the dark.
- Analysis:
 - Analyze all stressed samples by the stability-indicating HPLC method.
 - Determine the percentage of degradation and identify and quantify any major degradation products. Mass spectrometry can be coupled with HPLC to aid in the identification of degradants.

Visualizations

Logical Workflow for Stability Testing

The following diagram illustrates a typical workflow for assessing the stability of a chemical compound like **Ethyl 4-amino-1-piperidinecarboxylate**.



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Caption: A flowchart illustrating the process of forced degradation stability testing.

This technical guide provides a foundation for understanding and evaluating the solubility and stability of **Ethyl 4-amino-1-piperidinecarboxylate**. For critical applications, it is strongly recommended that researchers perform their own detailed experimental evaluations to obtain precise data relevant to their specific conditions and requirements.

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